

Physical and chemical properties of Roxadustat-d5.

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Compound of Interest

Compound Name: Roxadustat-d5

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Roxadustat-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Roxadustat-d5**, a deuterated analog of the hypoxia-inducible factor prolyl-hydroxylase (HIF-PH) inhibitor Roxadustat. This document is intended for use by researchers, scientists, and professionals in drug development and bioanalysis.

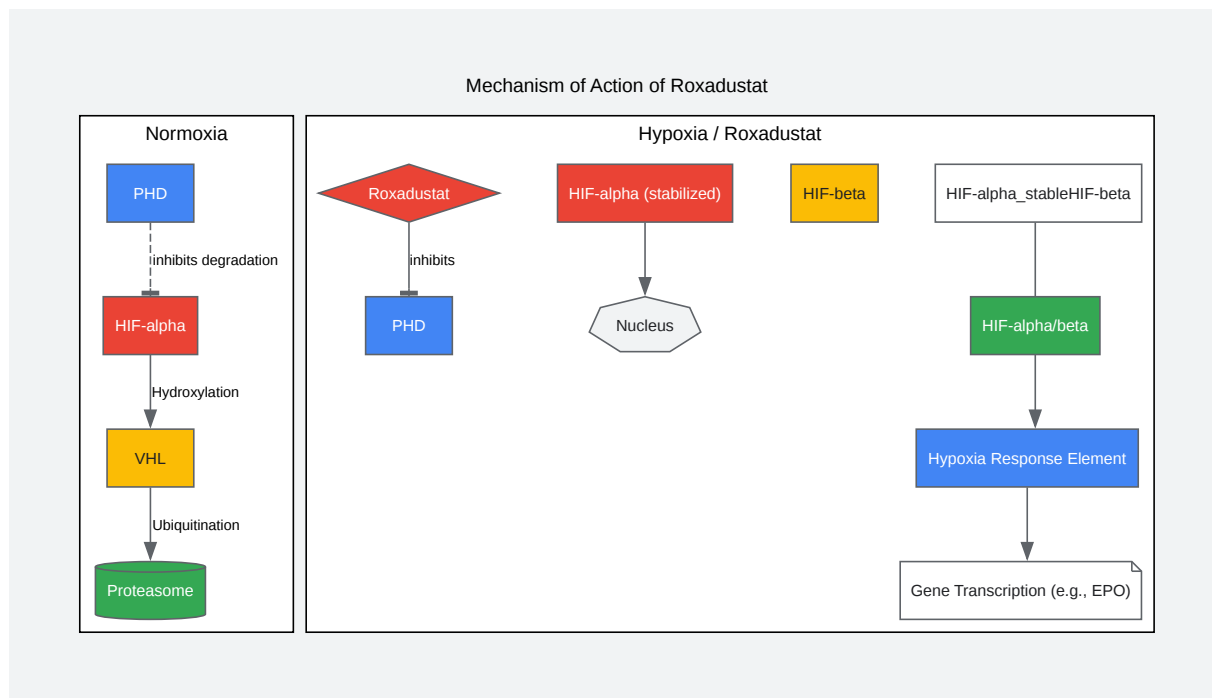
Core Physical and Chemical Properties

Roxadustat-d5 serves as a crucial internal standard for the accurate quantification of Roxadustat in biological matrices.^[1] Its physical and chemical characteristics are fundamental to its application in analytical methodologies.

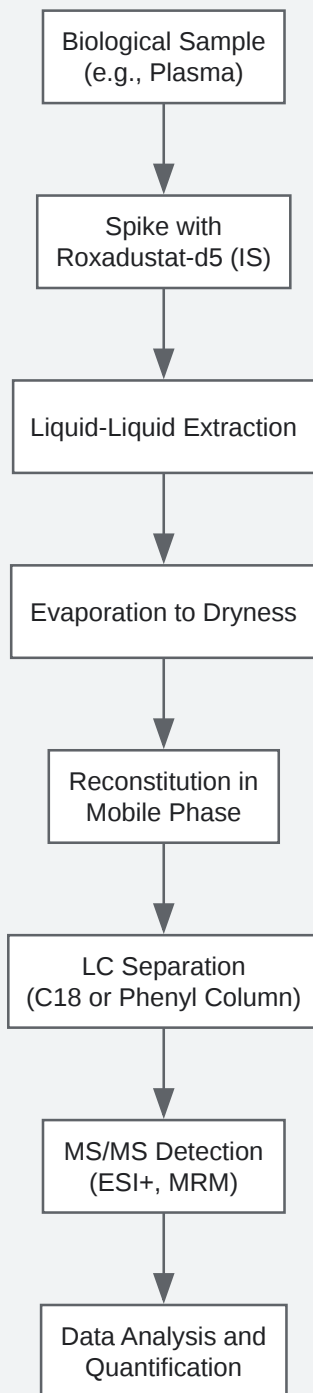
Property	Value	Reference
Chemical Name	N-[(4-hydroxy-1-methyl-7-phenoxy-d5-3-isoquinoliny)carbonyl]-glycine	[2]
CAS Number	2043026-13-5	[2][3]
Molecular Formula	C ₁₉ H ₁₁ D ₅ N ₂ O ₅	[3]
Molecular Weight	357.38 g/mol	[3]
Appearance	White to off-white solid	[4]
Purity	>98%	[4]
Melting Point (of Roxadustat)	199-215°C	[5]
Solubility	Soluble in DMSO and acetone.	[1]
Storage	Store at -20°C for long-term stability.	[3]

Mechanism of Action: The HIF Signaling Pathway

Roxadustat functions by inhibiting the HIF-prolyl hydroxylase enzyme.[6] Under normal oxygen conditions (normoxia), HIF- α subunits are hydroxylated by PHD, leading to their recognition by the von Hippel-Lindau (VHL) tumor suppressor protein, subsequent ubiquitination, and proteasomal degradation. In hypoxic conditions or in the presence of a PHD inhibitor like Roxadustat, HIF- α is stabilized, translocates to the nucleus, and dimerizes with HIF- β . This heterodimer then binds to hypoxia-response elements (HREs) on target genes, upregulating the transcription of genes involved in erythropoiesis, such as erythropoietin (EPO).



Bioanalytical Workflow for Roxadustat Quantification

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